

The Biological Activity of Ethyl Anthranilate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl anthranilate

Cat. No.: B146823

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Introduction: **Ethyl anthranilate**, an ester of anthranilic acid, is a compound with a multifaceted biological profile. While extensively utilized in the fragrance and flavor industries for its characteristic grape-like aroma, emerging research has highlighted its potential in pharmaceutical and agrochemical applications. This technical guide provides an in-depth analysis of the biological activities of **ethyl anthranilate**, focusing on its insect repellent, antimicrobial, anticancer, and anti-inflammatory properties. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, detailed experimental methodologies, and the elucidation of relevant signaling pathways.

Insect Repellent Activity

Ethyl anthranilate has demonstrated significant efficacy as an insect repellent, particularly against various mosquito species. Its mechanism of action is believed to involve the activation of the same olfactory receptors that are targeted by the widely used synthetic repellent, N,N-Diethyl-meta-toluamide (DEET).^[1]

Quantitative Data for Insect Repellent Activity

The repellent effects of **ethyl anthranilate** have been quantified in several studies. The following table summarizes key efficacy data against different mosquito species.

Mosquito Species	Assay Type	Parameter	Value	Reference
Aedes aegypti	Arm-in-cage	ED50	0.96% w/v	[2]
Arm-in-cage	Complete Protection Time (10% w/v)	60 min	[2]	
Anopheles stephensi	Arm-in-cage	ED50	5.4% w/v	[2]
Arm-in-cage	Complete Protection Time (10% w/v)	60 min	[2]	
Culex quinquefasciatus	Arm-in-cage	ED50	3.6% w/v	[2]
Arm-in-cage	Complete Protection Time (10% w/v)	30 min	[2]	
Aedes albopictus	Repellency Assay	Repellency Rate (1% EA)	38.47%	[2]

ED50: Effective dose required to repel 50% of the mosquito population. Complete Protection Time: The duration for which the repellent provides 100% protection from bites.

Experimental Protocol: Arm-in-Cage Assay for Mosquito Repellency

This protocol is a standard method for evaluating the efficacy of topical insect repellents.

Objective: To determine the Complete Protection Time (CPT) and Effective Dose (ED50) of **ethyl anthranilate** against a specific mosquito species.

Materials:

- **Ethyl anthranilate** solutions of varying concentrations (w/v) in ethanol.

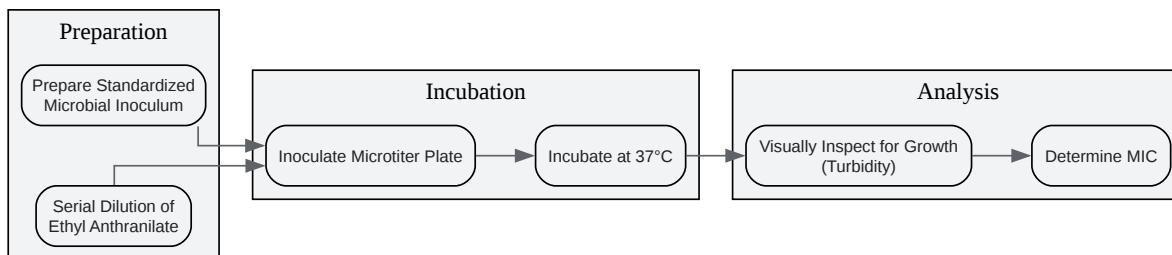
- DEET solution as a positive control.
- Ethanol as a negative control.
- Cages containing a known number of host-seeking, non-blood-fed female mosquitoes (e.g., 200).
- Human volunteers.
- Micropipettes.

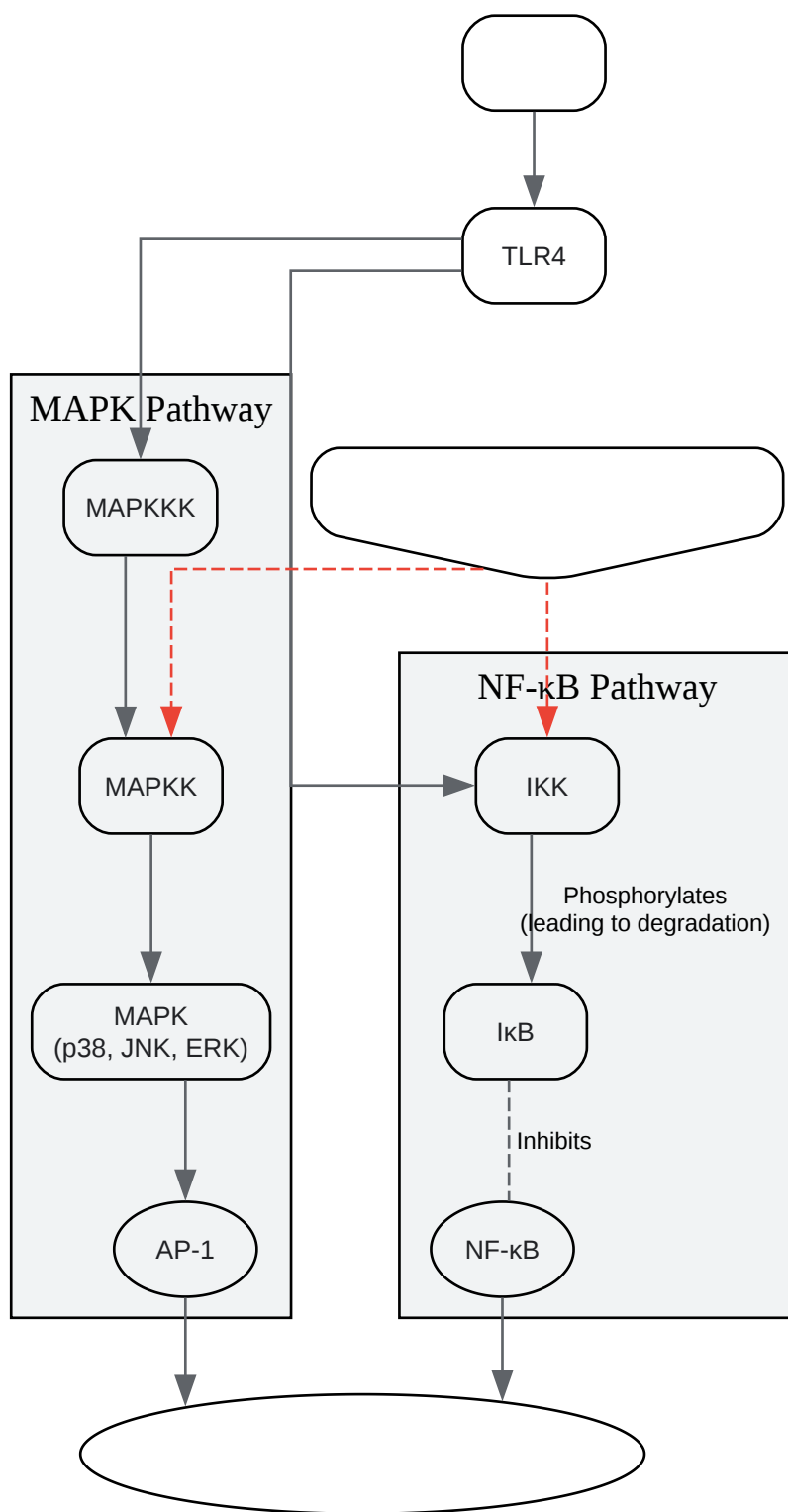
Procedure:

- Volunteer's forearms are washed with unscented soap and rinsed thoroughly.
- A defined area of the forearm (e.g., 30 cm²) is marked.
- A specific volume (e.g., 0.1 mL) of the test compound (**ethyl anthranilate** solution, DEET, or ethanol) is applied evenly to the marked area.
- After a 30-minute acclimatization period, the treated forearm is exposed inside the mosquito cage for a set duration (e.g., 3 minutes).
- The number of mosquitoes landing and biting is recorded.
- The arm is withdrawn, and the process is repeated at 30-minute intervals until the first confirmed bite.
- The CPT is the time from application to the first confirmed bite.
- To determine the ED50, different concentrations of **ethyl anthranilate** are tested, and the dose that repels 50% of the mosquitoes is calculated using probit analysis.

Signaling Pathway: Olfactory Receptor Activation

The repellent activity of **ethyl anthranilate** is initiated by its interaction with olfactory receptors on the antennae of insects. This binding event triggers a downstream signaling cascade, leading to neuronal activation and subsequent aversive behavior.





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References

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- 2. researchgate.net [researchgate.net]
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